

Pyridine Trifluoroacetate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Pyridine trifluoroacetate*

Cat. No.: *B1296085*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **pyridine trifluoroacetate**. The information is compiled and presented to ensure safe laboratory practices for professionals working with this compound.

Chemical Identification and Physical Properties

Pyridine trifluoroacetate is a salt formed from pyridine and trifluoroacetic acid.^[1] It is commonly used as a reagent in organic synthesis.^{[1][2]} The following tables summarize its key identification and physical and chemical properties.

Table 1: Chemical Identification

Identifier	Value
Chemical Name	Pyridine trifluoroacetate
Synonyms	Pyridinium trifluoroacetate, Trifluoroacetic acid pyridine salt, [PyH]CF ₃ CO ₂ , PTFA
CAS Number	464-05-1[3][4][5]
Molecular Formula	C ₇ H ₆ F ₃ NO ₂ [5]
Molecular Weight	193.12 g/mol [5]
Appearance	White to light yellow crystalline powder or chunks.[3][4][6]

Table 2: Physical and Chemical Properties

Property	Value	Source(s)
Melting Point	82 - 86 °C	[4][7][8][9]
Boiling Point	72.2 °C at 760 mmHg	[3]
160 - 165 °C	[10]	
Solubility	Soluble in water (5%, clear, colorless solution).	[7][8][9]
Partly miscible with water.	[6]	
Vapor Pressure	96.2 mmHg at 25°C	[3]
Negligible	[6]	
Flash Point	102.7 °C	[3]
Not available/Not applicable	[4][6][7]	

Hazard Identification and Toxicological Profile

Pyridine trifluoroacetate is considered a hazardous substance.[6] The primary hazards are irritation to the skin, eyes, and respiratory system. While no significant acute toxicological data

has been identified for **pyridine trifluoroacetate** itself, the toxicological profiles of its components, pyridine and trifluoroacetate, provide insight into its potential hazards.[6]

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.[3][4][11][12]
Eye Irritation	2	H319: Causes serious eye irritation.[3][4][11][12]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[3][11][12]

Toxicological Summary:

- **Pyridine Trifluoroacetate:** No specific LD50 or LC50 data is available. It is known to be an irritant.[6] Long-term exposure may lead to cumulative health effects.[6]
- **Pyridine:** Pyridine can be absorbed through the skin and is toxic to the eyes, skin, respiratory system, blood, kidneys, liver, and central nervous system. Overexposure can cause nausea, headache, and nervous system symptoms. It is also a suspected human carcinogen (IARC Group 2B). The oral LD50 in rats is 891 mg/kg, and the dermal LD50 in rabbits is 1121 mg/kg. The 4-hour inhalation LC50 in rats is 17.1 mg/L.
- **Trifluoroacetate (TFA):** The potential for TFA to cause acute toxicity is very low.[13][14] In repeated-dose studies in rats, the liver was identified as the target organ, with mild liver hypertrophy being the primary effect.[13][14] TFA is not found to be genotoxic.[13][14]

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **pyridine trifluoroacetate** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Always work in a well-ventilated area.
- Use a properly functioning certified laboratory chemical fume hood.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[\[6\]](#)
- Skin Protection: Wear a fully-buttoned lab coat and appropriate chemical-resistant gloves.[\[6\]](#) Nitrile rubber, polychloroprene, or butyl rubber gloves are recommended.[\[6\]](#) Always check the manufacturer's glove compatibility chart.
- Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH-approved N95 dust mask or a higher level of respiratory protection. A respiratory protection program must be in place for respirator use.

General Hygiene Practices

- Avoid all personal contact, including inhalation of dust.[\[6\]](#)[\[11\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[11\]](#)
- Wash hands thoroughly with soap and water after handling.[\[11\]](#)
- Launder contaminated clothing separately before reuse.[\[11\]](#)

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[7\]](#)[\[11\]](#)
- Store away from incompatible materials, such as strong oxidizing agents (e.g., nitrates, oxidizing acids, chlorine bleaches).[\[6\]](#)[\[11\]](#)
- Avoid physical damage to containers.[\[11\]](#)

Emergency Procedures

First Aid Measures

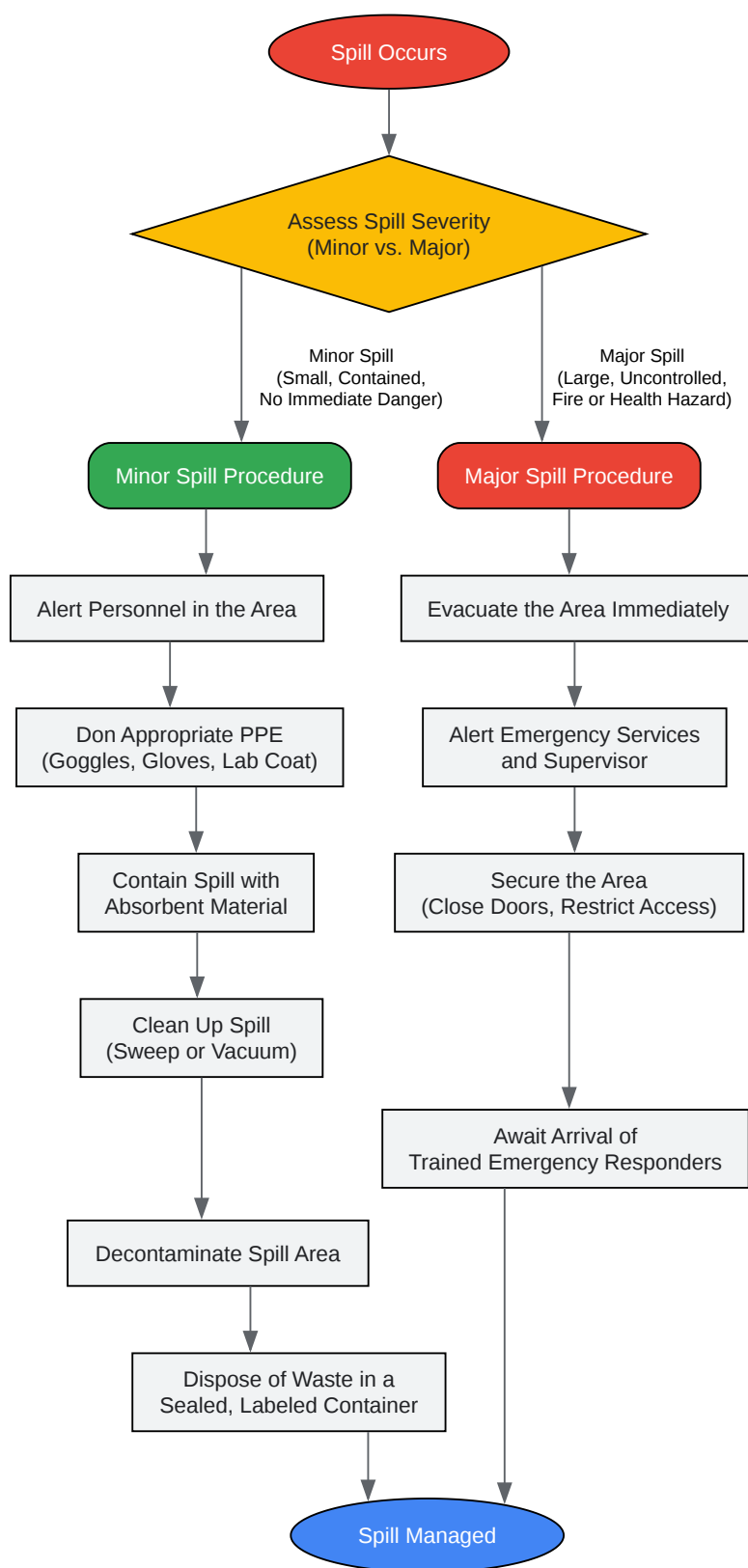
- **Eye Contact:** Immediately flush eyes with copious amounts of fresh running water for at least 15 minutes, holding the eyelids apart. Seek immediate medical attention.[6][7]
- **Skin Contact:** Immediately remove all contaminated clothing. Flush skin and hair with running water and soap, if available, for at least 15 minutes. Seek medical attention if irritation persists.[6][7]
- **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[7]
- **Ingestion:** Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][7]

Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]
- **Specific Hazards:** The material is a combustible solid that burns but does not propagate flame easily.[6] Dust clouds may form an explosive mixture with air.[6] Combustion may produce carbon monoxide, carbon dioxide, hydrogen fluoride, and nitrogen oxides.[6]
- **Fire-Fighter Protection:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.[7][11]

Spill Response Protocol

A clear and efficient response to a spill is crucial to prevent injury and environmental contamination. The following workflow outlines the steps for managing a **pyridine trifluoroacetate** spill.



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Caption: Logical workflow for handling a **pyridine trifluoroacetate** spill.

Minor Spill Cleanup Protocol

For small, manageable spills that do not pose a significant immediate hazard:

- Alert Personnel: Immediately alert others in the vicinity.[\[6\]](#)
- Wear PPE: Put on appropriate personal protective equipment, including chemical safety goggles, gloves, and a lab coat.[\[11\]](#)
- Containment: Use a dry, inert absorbent material like sand, vermiculite, or earth to cover the spill. Avoid generating dust.[\[11\]](#)
- Cleanup: Carefully sweep or shovel the absorbed material into a clean, dry, sealable, and labeled container for disposal.[\[11\]](#)
- Decontamination: Clean the spill area with soap and water, and then decontaminate with a suitable solution if necessary.
- Disposal: Dispose of all contaminated materials (including PPE) as hazardous waste in accordance with local, state, and federal regulations.[\[6\]](#)

Major Spill Response Protocol

For large spills, or any spill that is uncontrolled or poses a fire or significant health hazard:

- Evacuate: Immediately evacuate the area.
- Alert: Notify your supervisor and contact your institution's emergency response team.[\[6\]](#)[\[11\]](#)
- Secure Area: If it is safe to do so, close doors to the affected area to contain vapors and prevent entry.
- Await Responders: Do not attempt to clean up a major spill unless you are trained and equipped to do so. Await the arrival of emergency responders.[\[6\]](#)

Disposal Considerations

All waste containing **pyridine trifluoroacetate** must be handled as hazardous waste.

- Collect waste in a suitable, sealed, and properly labeled container.
- Dispose of the waste in accordance with all applicable local, state, and federal regulations.^[6]
Do not dispose of it down the drain.

This guide is intended to provide comprehensive safety information for the handling of **pyridine trifluoroacetate**. Always refer to the specific Safety Data Sheet (SDS) provided by the manufacturer for the most detailed and up-to-date information. All laboratory personnel must be trained on the hazards and safe handling procedures for this chemical before use.

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